

# Technischer Leitfaden zu Trichlormethylsilan: Molekülstruktur und spektroskopische Analyse

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Trichlormethylsilan*

Cat. No.: *B14281748*

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet eine detaillierte technische Übersicht über die Molekülstruktur und die spektroskopischen Eigenschaften von **Trichlormethylsilan** ( $\text{CH}_3\text{SiCl}_3$ ). Es fasst die verfügbaren quantitativen Daten zusammen, beschreibt die experimentellen Protokolle zur Datenerfassung und visualisiert die molekulare und analytische Struktur.

## Molekülstruktur

**Trichlormethylsilan**, auch als Methyltrichlorsilan bekannt, ist eine Organosiliciumverbindung mit der chemischen Formel  $\text{CH}_3\text{SiCl}_3$ .<sup>[1][2]</sup> Die Struktur besteht aus einem zentralen Siliciumatom, das tetraedrisch an eine Methylgruppe (- $\text{CH}_3$ ) und drei Chloratome (-Cl) gebunden ist.

Abbildung 1: Molekülstruktur von **Trichlormethylsilan**.

## Physikalisch-chemische Eigenschaften

Die grundlegenden physikalisch-chemischen Eigenschaften von **Trichlormethylsilan** sind in Tabelle 1 zusammengefasst.

Eigenschaft	Wert	Referenz
Summenformel	$\text{CH}_3\text{Cl}_3\text{Si}$	[1]
Molekulargewicht	149.48 g/mol	[3]
CAS-Nummer	75-79-6	[3]
Aussehen	Farblose, rauchende Flüssigkeit mit stechendem Geruch	[3]

## Spektroskopische Daten

Die spektroskopische Analyse ist entscheidend für die strukturelle Aufklärung und Charakterisierung von **Trichlormethylsilan**.

### Kernspinresonanz (NMR) Spektroskopie

Die NMR-Spektroskopie liefert detaillierte Informationen über die chemische Umgebung der magnetisch aktiven Kerne.

#### <sup>1</sup>H-NMR-Spektrum

Das <sup>1</sup>H-NMR-Spektrum von **Trichlormethylsilan** zeigt ein einzelnes Singulett für die drei äquivalenten Protonen der Methylgruppe.

Parameter	Wert
Chemische Verschiebung ( $\delta$ )	1.131 ppm
Lösungsmittel	$\text{CDCl}_3$
Frequenz	300 MHz
Multiplizität	Singulett

#### <sup>13</sup>C-NMR- und <sup>29</sup>Si-NMR-Spektren

Obwohl in verschiedenen Datenbanken wie SpectraBase und PubChem auf die Existenz von  $^{13}\text{C}$ -NMR- und  $^{29}\text{Si}$ -NMR-Spektren für **Trichlormethylsilan** hingewiesen wird, konnten in den durchgeführten Suchen keine spezifischen Werte für die chemischen Verschiebungen gefunden werden.[3][4][5][6][7]

## Massenspektrometrie (MS)

Die Massenspektrometrie gibt Aufschluss über die Masse und die Fragmentierung des Moleküls.

m/z	Relative Intensität (%)
148	11.2
133	100.0
135	98.3
137	33.6
113	23.4
115	15.4
63	27.5

## Schwingungsspektroskopie (IR und Raman)

Die Infrarot- (IR) und Raman-Spektroskopie sind komplementäre Techniken zur Untersuchung der molekularen Schwingungen. Detaillierte experimentelle Spektren mit einer vollständigen Zuordnung der Schwingungsbanden konnten in den vorliegenden Recherchen nicht gefunden werden. Es wird jedoch berichtet, dass die Torsionsschwingung der Methylgruppe um die Si-C-Achse bei etwa  $165\text{ cm}^{-1}$  liegt, aber aufgrund ihrer Symmetrie sowohl im IR- als auch im Raman-Spektrum inaktiv ist.[8]

## Experimentelle Protokolle

### NMR-Spektroskopie

- Probenvorbereitung: Eine kleine Menge **Trichlormethylsilan** (ca. 0.04 ml) wird in einem NMR-Röhrchen in ca. 0.5 ml deuteriertem Chloroform ( $\text{CDCl}_3$ ) gelöst.<sup>[1]</sup> Tetramethylsilan (TMS) wird typischerweise als interner Standard für die Kalibrierung der chemischen Verschiebung auf 0 ppm verwendet.
- Datenerfassung: Das  $^1\text{H}$ -NMR-Spektrum wurde mit einem 300-MHz-NMR-Spektrometer aufgenommen.<sup>[1]</sup> Für die  $^{13}\text{C}$ - und  $^{29}\text{Si}$ -NMR-Spektroskopie würden Standard-Pulssequenzen verwendet, wobei für das  $^{29}\text{Si}$ -NMR aufgrund der geringen natürlichen Häufigkeit und des potenziell langen Relaxationszeiten möglicherweise längere Messzeiten oder spezielle Techniken wie die Kreuzpolarisation (CP) erforderlich sind.

## Massenspektrometrie

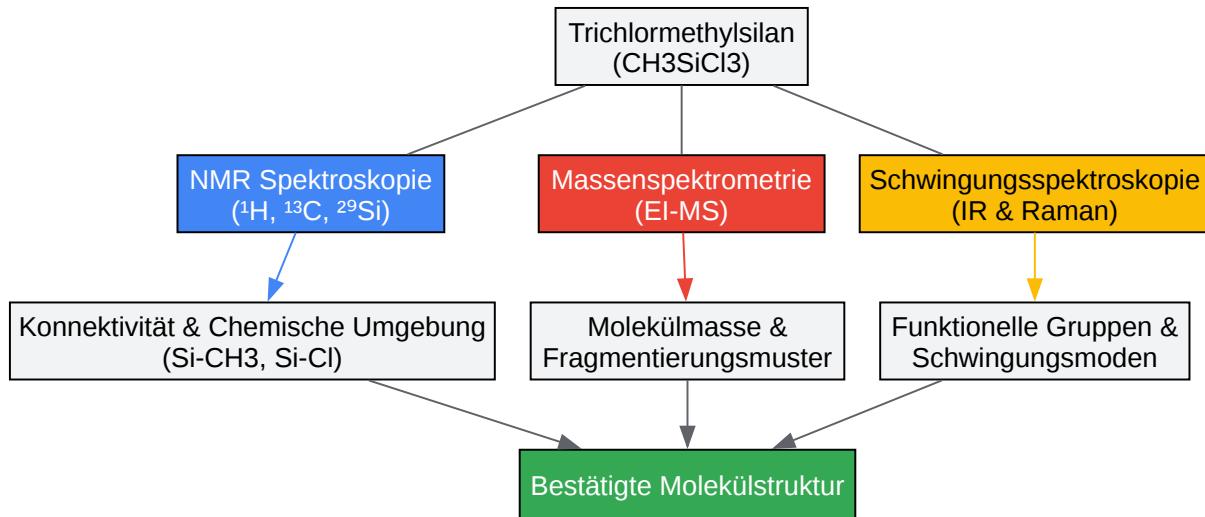
- Ionisierungsmethode: Die Daten wurden mittels Elektronenionisation (EI) bei einer Energie von 75 eV gewonnen.<sup>[1]</sup>
- Geräteparameter: Die Quelltemperatur wurde auf 260 °C und die Probentemperatur auf 180 °C eingestellt.<sup>[1]</sup>
- Analyse: Die erzeugten Ionen werden nach ihrem Masse-zu-Ladung-Verhältnis ( $m/z$ ) in einem Massenanalysator getrennt und von einem Detektor erfasst, um das Massenspektrum zu erzeugen.

## Schwingungsspektroskopie

- IR-Spektroskopie: Für die Aufnahme eines IR-Spektrums von flüssigem **Trichlormethylsilan** kann die Substanz als dünner Film zwischen zwei Salzplatten (z. B. KBr oder NaCl) aufgetragen werden. Alternativ kann eine Gasphasenmessung in einer Gasküvette durchgeführt werden. Das Spektrum wird typischerweise in einem Fourier-Transform-Infrarot (FTIR)-Spektrometer aufgezeichnet.
- Raman-Spektroskopie: Das Raman-Spektrum einer flüssigen Probe wird üblicherweise in einer Quarzküvette aufgenommen. Ein Laser, z. B. ein Nd:YAG-Laser, wird zur Anregung der Probe verwendet, und das gestreute Licht wird analysiert.

## Analytischer Arbeitsablauf

Die folgende Abbildung veranschaulicht die Beziehung zwischen den spektroskopischen Methoden und den daraus abgeleiteten Strukturinformationen für **Trichlormethylsilan**.



[Click to download full resolution via product page](#)

Abbildung 2: Workflow der spektroskopischen Analyse von **Trichlormethylsilan**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyltrichlorosilane(75-79-6) 1H NMR spectrum [chemicalbook.com]
- 2. Page loading... [guidechem.com]
- 3. Trichloromethylsilane | CH<sub>3</sub>SiCl<sub>3</sub> | CID 6399 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrabase.com [spectrabase.com]
- 5. spectrabase.com [spectrabase.com]

- 6. spectrabase.com [spectrabase.com]
- 7. spectrabase.com [spectrabase.com]
- 8. scispace.com [scispace.com]
- To cite this document: BenchChem. [Technischer Leitfaden zu Trichlormethylsilan: Molekülstruktur und spektroskopische Analyse]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14281748#molek-lstruktur-und-spektroskopische-daten-von-trichlormethylsilan>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)